

# Application Notes and Protocols for 2-(Trifluoromethoxy)ethanol in Organic Synthesis

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## Compound of Interest

Compound Name: 2-(Trifluoromethoxy)ethanol

Cat. No.: B1369605

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This document provides detailed application notes and experimental protocols for the use of **2-(Trifluoromethoxy)ethanol** as a key building block in organic synthesis. The trifluoromethoxy (-OCF<sub>3</sub>) group is of significant interest in medicinal chemistry due to its ability to enhance metabolic stability, lipophilicity, and binding affinity of drug candidates. **2-(Trifluoromethoxy)ethanol** serves as a valuable reagent for introducing the 2-(trifluoromethoxy)ethyl moiety into a variety of molecular scaffolds.

## Introduction to 2-(Trifluoromethoxy)ethanol

**2-(Trifluoromethoxy)ethanol** is a primary alcohol that functions as a crucial intermediate for incorporating the trifluoromethoxyethyl group into organic molecules. Its utility stems from the desirable properties conferred by the trifluoromethoxy group in pharmaceutical and agrochemical compounds.

Chemical Properties:

Property	Value
CAS Number	362631-84-3
Molecular Formula	C <sub>3</sub> H <sub>5</sub> F <sub>3</sub> O <sub>2</sub>
Molecular Weight	130.07 g/mol
Appearance	Colorless liquid
Boiling Point	59 °C
Density	1.322 g/mL

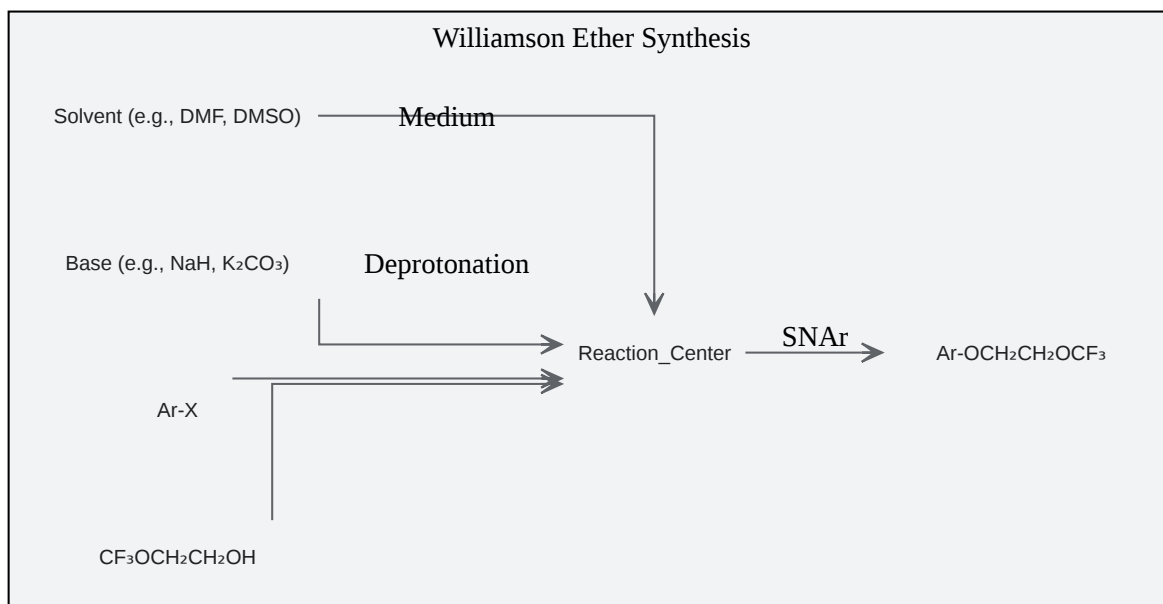
## Key Synthetic Applications and Protocols

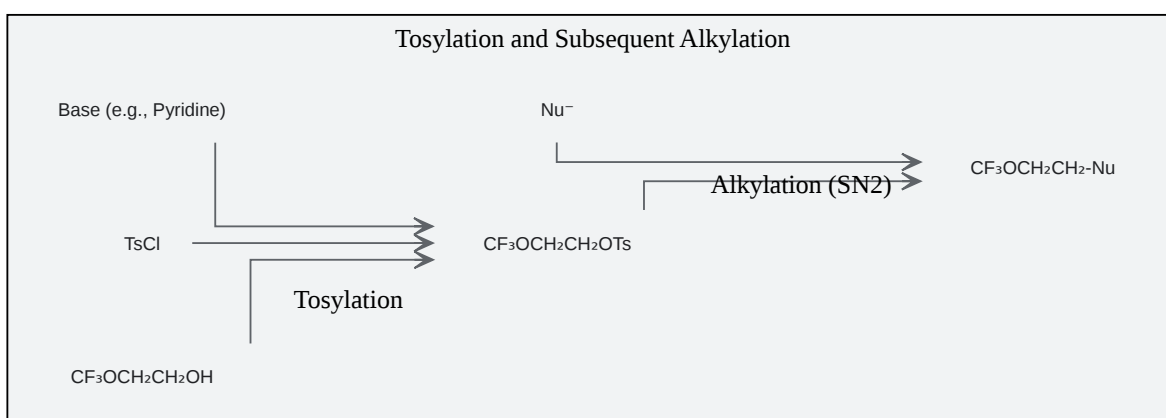
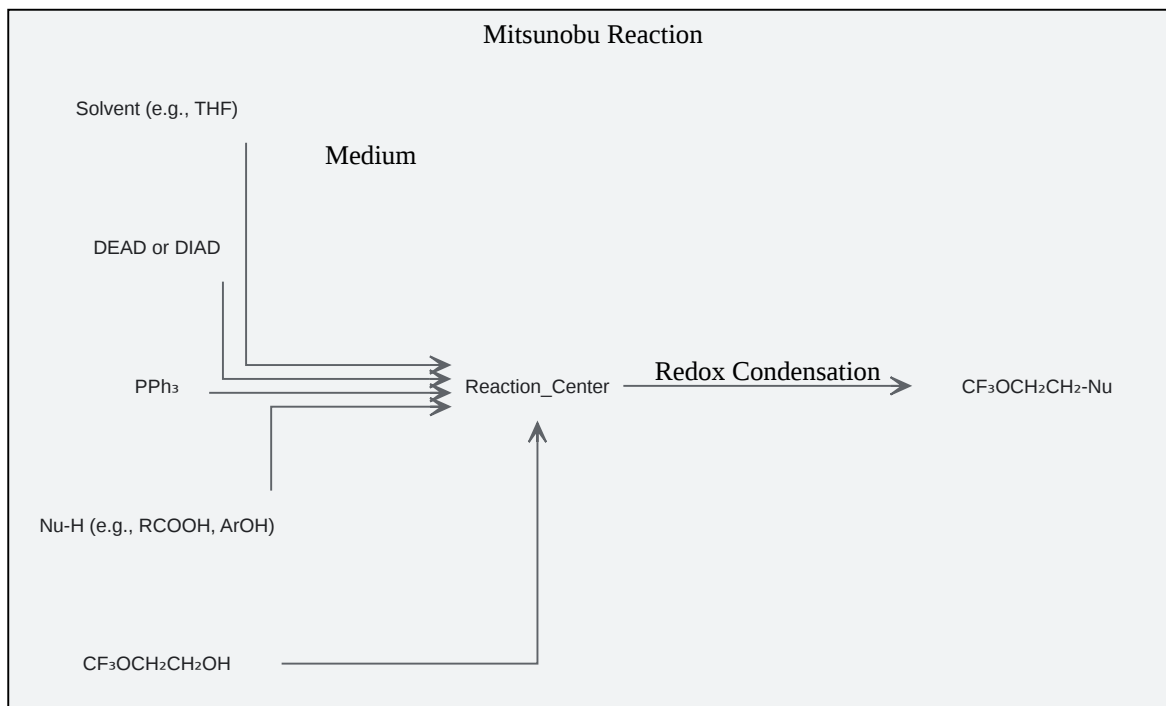
**2-(Trifluoromethoxy)ethanol** can be employed in a range of organic transformations to introduce the trifluoromethoxyethyl group. The primary applications involve the functionalization of its hydroxyl group or its use as a nucleophile in substitution reactions.

### Williamson Ether Synthesis for Aryl Ethers

The Williamson ether synthesis provides a classic and reliable method for forming ethers. In this application, **2-(Trifluoromethoxy)ethanol** is deprotonated to form the corresponding alkoxide, which then acts as a nucleophile to displace a halide or other suitable leaving group from an aromatic or aliphatic substrate. This method is particularly useful for synthesizing aryl ethers, which are common motifs in pharmaceuticals.

Reaction Scheme:





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